Application Note: Tribromochloromethane as a Reference Standard in Gas Chromatography

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Compound of Interest		
Compound Name:	*Tribromochloromethane*	
Cat. No.:	*B121526*	*Get Quote*

Abstract

This document provides a comprehensive guide for the utilization of **tribromochloromethane** (CBr_3Cl) as a reference standard in gas chromatography (GC), particularly for the analysis of trihalomethanes (THMs) and other volatile organic compounds (VOCs). Detailed protocols for the preparation of calibration standards, validated GC-MS methodologies, and essential data for ensuring analytical accuracy and precision are presented. This guide is intended for researchers, scientists, and quality control professionals in environmental monitoring, water quality analysis, and drug development who require precise and reliable quantification of halogenated hydrocarbons.

Introduction: The Role of **Tribromochloromethane** in Analytical Chemistry

Tribromochloromethane, a member of the trihalomethane family, is a critical reference material for the quantitative analysis of disinfection byproducts in drinking water and other environmental matrices.[1][2] The formation of THMs, including **tribromochloromethane**, is a consequence of the reaction between chlorine-based disinfectants and natural organic matter present in water sources.[3] Due to the potential health risks associated with THMs, regulatory bodies such as the U.S. Environmental Protection Agency (EPA) have established maximum contaminant levels, necessitating sensitive and accurate analytical methods for their monitoring.[2]

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The efficacy of any quantitative GC analysis is fundamentally dependent on the purity and accurate preparation of reference standards. **Tribromochloromethane**, with its distinct chromatographic behavior and mass spectrum, serves as an excellent calibrant and quality control standard. This application note elucidates the critical considerations and detailed procedures for its use, ensuring the generation of trustworthy and reproducible analytical data.

Physicochemical Properties and Safety Considerations

A thorough understanding of the physicochemical properties of **tribromochloromethane** is paramount for its proper handling, storage, and use as a reference standard.

Table 1: Physicochemical Properties of **Tribromochloromethane**

Property	Value	Unit	Source
IUPAC Name	tribromo(chloro)methane	-	[4]
CAS Number	594-15-0	-	[4]
Molecular Formula	CBr_3Cl	-	[4]
Molecular Weight	287.17	g/mol	[4]
Appearance	Colorless to pale yellow solid	-	[1]
Melting Point	55	°C	[1]
Boiling Point	160	°C	[1]
Density	3.0	g/cm^3	[1]
Solubility	Insoluble in water; Soluble in organic solvents	-	[1]
Kovats Retention Index (Standard non-polar)	955	-	[4]

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Safety Precautions:

Tribromochloromethane, like other halogenated hydrocarbons, must be handled with care in a well-ventilated laboratory, preferably within a fume hood.[4] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory.

- Handling: Avoid inhalation of dust or vapors and prevent contact with skin and eyes.[4][5]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5] Recommended storage temperatures are between 2 and 30 °C.[1]
- Disposal: Dispose of waste **tribromochloromethane** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.[6]

Protocol for Preparation of Tribromochloromethane Standards

The accuracy of the quantitative analysis is directly linked to the precise preparation of the calibration standards. The following protocol is based on established methodologies, such as those outlined in EPA Method 501.1.[1][7]

Preparation of Primary Stock Standard (ca. 2 mg/mL)

This protocol describes the gravimetric preparation of a primary stock standard.

Materials:

- **Tribromochloromethane** (high purity, ≥99%)
- Methanol (purge-and-trap grade)
- 10 mL volumetric flask with a ground-glass stopper
- Analytical balance (readable to 0.1 mg)
- 100 µL syringe

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Procedure:

- Add approximately 9.8 mL of methanol to a 10 mL volumetric flask.
- Allow the flask to stand for about 10 minutes to allow any alcohol that has wetted the neck to evaporate.
- Weigh the flask with the methanol to the nearest 0.1 mg and record this weight.
- Using a 100 µL syringe, quickly add two or more drops of **tribromochloromethane** to the flask. Causality: The rapid addition minimizes evaporative losses of the volatile standard.
- Immediately reweigh the flask to the nearest 0.1 mg and record the new weight.
- Calculate the net weight of **tribromochloromethane** added.
- Dilute the contents of the flask to the 10 mL mark with methanol, stopper, and invert several times to ensure complete mixing.
- Calculate the exact concentration of the primary stock standard in µg/µL or mg/mL.
- Transfer the stock solution to a sealed vial with a PTFE-lined cap and store at 4°C, protected from light.

Preparation of Secondary and Working Standards

Secondary and working standards are prepared by serial dilution of the primary stock standard.

Materials:

- Primary stock standard
- Methanol (purge-and-trap grade)
- Class A volumetric flasks (e.g., 5 mL, 10 mL)
- Micropipettes

Procedure:

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- Allow the primary stock standard to come to room temperature before use.
- To prepare a secondary dilution standard, accurately transfer a known volume of the primary stock standard into a volumetric flask and dilute to the mark with methanol.
- Working calibration standards are then prepared by further diluting the secondary standard to achieve the desired concentration range for the calibration curve (e.g., 1-100 µg/L).
- Aqueous calibration standards can be prepared by injecting a small, known volume of the methanolic working standard into a known volume of organic-free water.[8]

Gas Chromatography-Mass Spectrometry (GC-MS) Methodology

The following GC-MS parameters are recommended for the analysis of **tribromochloromethane**, based on common methods for volatile organic compounds like EPA Method 524.2.[9][10]

Table 2: Recommended GC-MS Parameters

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Parameter	Setting	Rationale
Gas Chromatograph		
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)	A non-polar column providing good separation of volatile halogenated hydrocarbons.
Carrier Gas	Helium (99.999% purity)	Inert and provides good chromatographic efficiency.
Flow Rate	1.0 mL/min (constant flow)	Optimal for capillary column resolution.
Injection Mode	Splitless (1 µL injection volume)	Maximizes analyte transfer to the column for trace analysis.
Inlet Temperature	200 °C	Ensures rapid volatilization of the analyte.
Oven Program	Initial: 35 °C, hold for 5 min; Ramp: 10 °C/min to 200 °C, hold for 2 min	Provides separation of early-eluting VOCs and ensures elution of later compounds.
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization technique for creating reproducible mass spectra.
Mass Range	35-350 amu	Covers the expected mass fragments of tribromochloromethane and other THMs.
Source Temperature	230 °C	Maintains analyte integrity and prevents condensation.
Quadrupole Temperature	150 °C	Ensures stable mass analysis.
Acquisition Mode	Full Scan and/or Selected Ion Monitoring (SIM)	Full scan for identification; SIM for enhanced sensitivity and quantitation.

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Expected Retention Time: Based on its boiling point and the specified GC conditions, the approximate retention time for **tribromochloromethane** is expected to be in the range of 12-15 minutes. The exact retention time should be determined experimentally by injecting a standard.

Data Analysis and Quality Control

A multi-point calibration curve should be generated by plotting the peak area of **tribromochloromethane** against its concentration. A linear regression analysis should be applied, with a correlation coefficient (r^2) of ≥0.995 being acceptable.

Quality Control Measures:

- Method Blank: An analysis of organic-free water to ensure no contamination from the analytical system.
- Laboratory Control Sample (LCS): A standard of known concentration analyzed to verify the accuracy of the method.
- Internal Standards: The use of an internal standard, such as fluorobenzene, is recommended to correct for variations in injection volume and instrument response.[5]
- Surrogate Standards: Compounds like 4-bromofluorobenzene and 1,2-dichlorobenzene-d4 can be added to each sample to monitor the analytical performance for each individual sample.[5]

Workflow and Logical Relationships

The following diagram illustrates the overall workflow for the use of **tribromochloromethane** as a GC reference standard.

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Caption: Workflow for using **Tribromochloromethane** as a GC Standard.

Conclusion

The meticulous use of **tribromochloromethane** as a reference standard is fundamental to achieving accurate and reliable quantitative results in the gas chromatographic analysis of trihalomethanes and other volatile organic compounds. By adhering to the detailed protocols for standard preparation, employing validated GC-MS methodologies, and implementing robust quality control measures as outlined in this application note, analytical laboratories can ensure data of the highest integrity for regulatory compliance, environmental monitoring, and research applications.

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